Spectroscopic Profiling of 4-Bromo-3,5-dinitrobenzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*4-Bromo-3,5-dinitrobenzoic acid*
CAS No.:	*577-52-6*
Cat. No.:	*B3145577*

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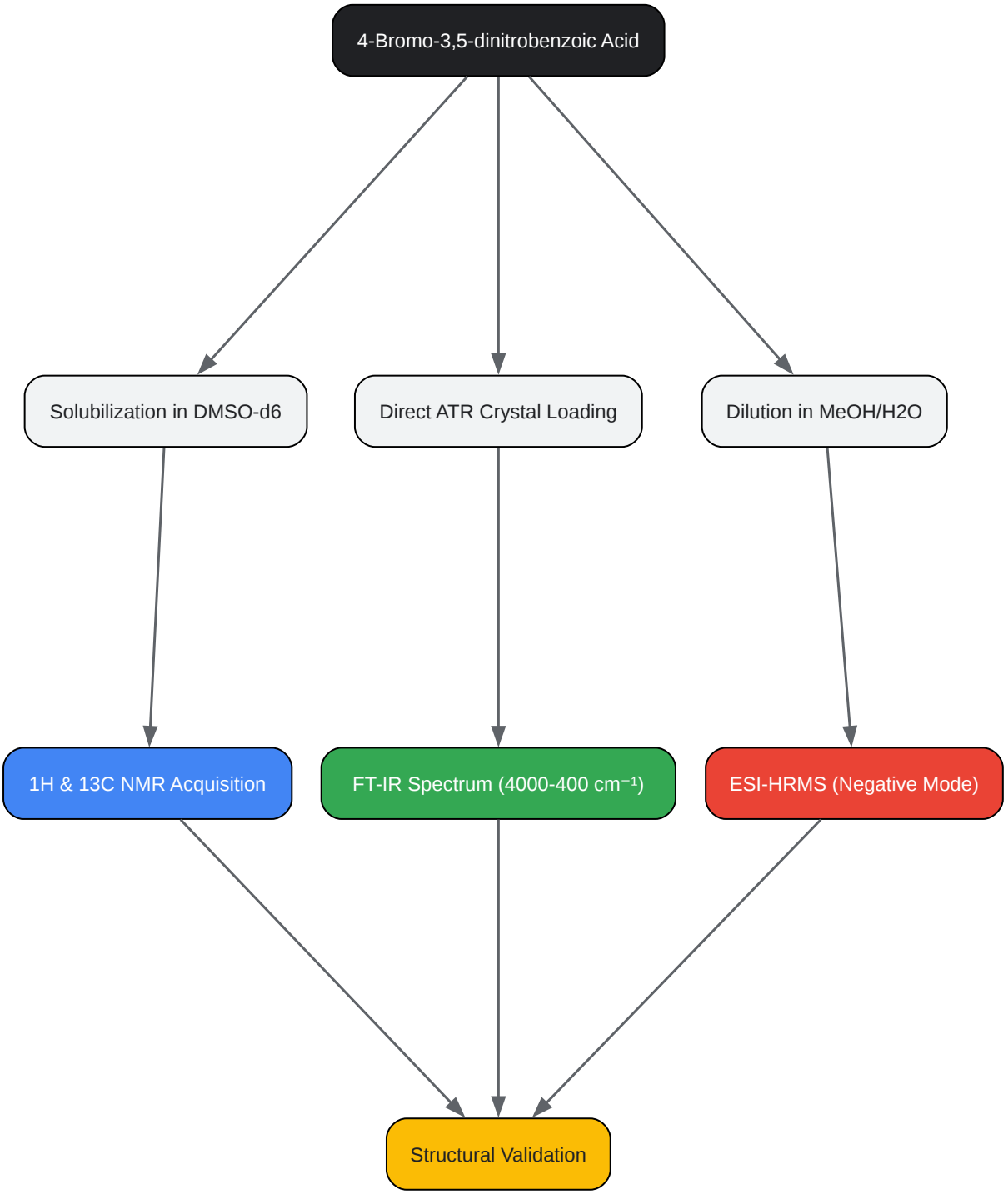
As a highly functionalized aromatic building block, **4-bromo-3,5-dinitrobenzoic acid** ($C_7H_3BrN_2O_6$) is a critical intermediate in the synthesis of advanced therapeutics, including 1,2,4-oxadiazole-linked anticancer agents[1]. The presence of multiple strongly electron-withdrawing groups (nitro and carboxyl) alongside a heavy halogen (bromine) creates a unique electronic environment.

This whitepaper provides an authoritative, self-validating framework for the orthogonal spectroscopic characterization of **4-bromo-3,5-dinitrobenzoic acid** using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and High-Resolution Mass Spectrometry (HRMS).

Orthogonal Analytical Workflow

To ensure absolute structural integrity, a multi-modal approach is required. Relying on a single spectroscopic technique introduces blind spots—particularly for highly symmetrical, electron-deficient arenes. The workflow below outlines the logical progression of sample preparation and data acquisition designed to yield a completely self-validating dataset.

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Analytical workflow for the orthogonal spectroscopic validation of **4-Bromo-3,5-dinitrobenzoic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Mechanistic Rationale for Solvent and Acquisition

The selection of deuterated dimethyl sulfoxide (DMSO-d_6) is non-negotiable for this compound. The extreme polarity imparted by the dinitro and carboxyl groups renders it poorly soluble in standard solvents like $CDCl_3$. Furthermore, DMSO-d_6 prevents the rapid proton exchange that would otherwise broaden or completely erase the critical carboxylic acid (-COOH) signal, allowing for full integration.

Structurally, the molecule possesses

symmetry along the C1-C4 axis. This symmetry dictates that the protons at the C-2 and C-6 positions are chemically and magnetically equivalent, collapsing the aromatic region into a single, highly diagnostic singlet.

Quantitative Data Synthesis

Table 1: ^1H NMR Data (400 MHz, DMSO-d_6)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Causality / Mechanistic Rationale
13.80 - 14.20	**Broad Singlet**	**1H**	**-COOH**	**Highly deshielded due to strong intermolecular hydrogen bonding and the intense electron-withdrawing effect of the dinitro-aromatic ring.**

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| 8.85 - 9.10 | Singlet | 2H | H-2, H-6 | Equivalent protons. Severely deshielded by the combined inductive and resonance effects of the ortho-NO_2, meta-Br, and para-COOH groups. |

Table 2: ^{13}C NMR Data (100 MHz, DMSO-d_6)

Chemical Shift (ppm)	Carbon Type	Assignment	Causality / Mechanistic Rationale
~164.5	**Quaternary (C=O)**	**C-7 (COOH)**	**Carbonyl carbon; highly deshielded.**
~150.2	Quaternary	C-3, C-5	Directly attached to the strongly electronegative -NO_2 groups.
~133.0	Quaternary	C-1	Attached to the carboxylic acid group.
~127.5	Methine (CH)	C-2, C-6	Aromatic carbons bearing protons.

| ~112.5 | Quaternary | C-4 | Attached to Bromine. The "heavy atom effect" causes relative shielding compared to the C-NO_2 carbons, pushing this signal upfield. |

Vibrational Spectroscopy (FT-IR)

Solid-State Analysis Rationale

Attenuated Total Reflectance (ATR) FT-IR is the preferred method over traditional KBr pellet preparation. KBr is highly hygroscopic; absorbed water produces a broad O-H stretch that masks the native carboxylic acid O-H signal. ATR allows for direct solid-state analysis, preserving the native centrosymmetric dimer state of the carboxylic acid formed through intermolecular hydrogen bonds.

Quantitative Data Synthesis

Table 3: FT-IR (ATR) Spectral Data

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Wavenumber (cm^{-1})	Peak Shape/Intensity	Assignment	Causality / Mechanistic Rationale
3100 - 2800	**Broad, Medium**	**O-H stretch**	**Characteristic of carboxylic acid dimers forming strong intermolecular hydrogen bonds.**
1710 - 1690	Sharp, Strong	C=O stretch	Carbonyl stretching frequency, slightly lowered due to hydrogen bonding.
1540 - 1530	Sharp, Strong	Asymmetric NO_2	Asymmetric stretching of the nitro groups.
1350 - 1340	Sharp, Strong	Symmetric NO_2	Symmetric stretching of the nitro groups.

| 740 - 720 | Sharp, Medium | C-Br stretch | Heavy halogen stretching occurs in the fingerprint region. |

High-Resolution Mass Spectrometry (HRMS)

Ionization Dynamics and Isotopic Signatures

The monoisotopic mass of **4-bromo-3,5-dinitrobenzoic acid** is exactly 289.91745 Da[2]. Because the molecule contains a highly acidic carboxyl group, Electrospray Ionization in Negative Mode (ESI-) is the most efficient ionization technique, readily yielding the $[M-H]^-$ pseudomolecular ion.

Crucially, bromine naturally occurs as two stable isotopes—^{79}Br and ^{81}Br—in a nearly 1:1 ratio. A self-validating mass spectrum for this compound must display a characteristic doublet separated by 2 m/z units with equal intensity.

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Quantitative Data Synthesis

Table 4: HRMS (ESI-Negative Mode) Data

m/z Detected	Isotope	Relative Abundance	Assignment	Causality / Mechanistic Rationale
288.9102	**^{79}Br**	**~100%**	**$[M-H]^-$**	**Deprotonation of the carboxylic acid containing the lighter bromine isotope[2].**

| 290.9082 | ^{81}Br | ~98% | $[M-H]^-$ | Contains the heavier bromine isotope, demonstrating the classic 1:1 isotopic signature required to confirm the presence of one bromine atom. |

Standardized Experimental Protocols

To guarantee reproducibility and eliminate artifacts, adhere strictly to the following self-validating protocols.

Protocol 1: NMR Sample Preparation and Acquisition

- Weighing: Transfer 10–15 mg of **4-bromo-3,5-dinitrobenzoic acid** into a clean vial.
- Solubilization: Add 0.6 mL of anhydrous DMSO-d_6 containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference. Vortex until completely dissolved.
- Transfer: Pipette the homogeneous solution into a standard 5 mm precision NMR tube. Ensure the sample depth is at least 4 cm to prevent shimming errors.
- Acquisition:

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- ^{1}H NMR: Acquire at 400 MHz using 16 scans, a spectral width of 15 ppm, and a relaxation delay (D1) of 1.5 seconds.
- ^{13}C NMR: Acquire at 100 MHz using 1024 scans, a spectral width of 250 ppm, and a relaxation delay of 2.0 seconds to ensure quaternary carbons (C1, C3, C4, C5, C7) relax sufficiently for detection.

Protocol 2: ATR-FTIR Spectroscopy

- Background Calibration: Clean the diamond ATR crystal with LC-MS grade isopropanol. Allow to dry, then acquire a background spectrum (air) to subtract ambient CO_2 and water vapor.
- Sample Loading: Place 2–3 mg of the solid powder directly onto the center of the diamond crystal.
- Compression: Lower the pressure anvil until the clutch clicks, ensuring intimate contact between the crystal and the sample.
- Acquisition: Acquire the spectrum from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} (32 co-added scans).
- Validation: Verify that the baseline is flat; a sloping baseline indicates poor crystal contact or insufficient pressure.

Protocol 3: LC-ESI-HRMS (Negative Ion Mode)

- Stock Preparation: Prepare a 1 mg/mL stock solution in LC-MS grade methanol.
- Dilution: Dilute the stock to a final concentration of 1 µg/mL using a 50:50 mixture of Methanol:Water containing 0.1% Formic Acid. Note: While formic acid is an acidifier, the low pKa of the dinitrobenzoic acid ensures it still readily deprotonates in the ESI source, while the buffer maintains sharp chromatographic peak shape.
- Injection: Inject 2 µL into the LC-HRMS system.
- Acquisition: Operate the ESI source in negative mode, scanning m/z 100–1000.

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- Validation: Extract the ion chromatogram for m/z 288.9 and 290.9. The protocol is validated if both peaks co-elute perfectly with a 1:1 intensity ratio.

References

- National Center for Biotechnology Information (PubChem). "**4-Bromo-3,5-dinitrobenzoic acid** | C7H3BrN2O6 | CID 4068385 - PubChem".[Link][3]
- PubChemLite. "**4-bromo-3,5-dinitrobenzoic acid** (C7H3BrN2O6)". [Link][2]
- National Institutes of Health (PMC). "Synthesis, biological evaluation and docking studies of 1,2,4-oxadiazole linked 5-fluorouracil derivatives as anticancer agents".[Link][1]

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